

# Physical and chemical properties of 3-Methoxy-N,N-dimethylbenzylamine

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## Compound of Interest

Compound Name:	3-Methoxy-N,N-dimethylbenzylamine
Cat. No.:	B097300

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## An In-depth Technical Guide to 3-Methoxy-N,N-dimethylbenzylamine

This guide provides a comprehensive overview of the physical, chemical, and safety properties of **3-Methoxy-N,N-dimethylbenzylamine**, tailored for researchers, scientists, and professionals in drug development.

## Physical Properties

**3-Methoxy-N,N-dimethylbenzylamine** is a colorless liquid at room temperature.<sup>[1]</sup> Its key physical characteristics are summarized below.

Property	Value	Source
Molecular Formula	C <sub>10</sub> H <sub>15</sub> NO	<a href="#">[1]</a>
Molecular Weight	165.236 g/mol	<a href="#">[1]</a>
Physical Form	Liquid	<a href="#">[1]</a>
Color	Colorless	<a href="#">[1]</a>
Boiling Point	105°C at 13 mmHg	<a href="#">[1]</a>
Density	0.984 g/mL	<a href="#">[1]</a>
Refractive Index	1.514	<a href="#">[1]</a>
Flash Point	96°C (205°F)	<a href="#">[1]</a>

## Chemical Properties

This section details the chemical identifiers and reactivity of **3-Methoxy-N,N-dimethylbenzylamine**.

Property	Value	Source
IUPAC Name	1-(3-methoxyphenyl)-N,N-dimethylmethanamine	<a href="#">[1]</a> <a href="#">[2]</a>
CAS Number	15184-99-3	<a href="#">[1]</a>
Synonyms	3-methoxybenzyl dimethylamine, 3-methoxyphenyl methyl dimethylamine	<a href="#">[1]</a>
SMILES	CN(C)CC1=CC(=CC=C1)OC	<a href="#">[1]</a>
InChI Key	IENUHHADGQLQLU-UHFFFAOYSA-N	<a href="#">[1]</a>
Stability	Stable under proper conditions.	<a href="#">[3]</a>
Incompatible Materials	Oxidizing agents.	<a href="#">[3]</a>
Hazardous Decomposition	May decompose upon combustion to generate carbon monoxide, carbon dioxide, and nitrogen oxides (NOx).	<a href="#">[3]</a>

## Spectroscopic Data

Spectroscopic information is crucial for the identification and characterization of **3-Methoxy-N,N-dimethylbenzylamine**.

- Mass Spectrometry: GC-MS data is available.[\[2\]](#)
- Infrared (IR) Spectra: ATR-IR and Vapor Phase IR spectra have been recorded.[\[2\]](#)
- Nuclear Magnetic Resonance (NMR) Spectra: <sup>13</sup>C NMR spectral data is available.[\[2\]](#)

## Safety and Handling

**3-Methoxy-N,N-dimethylbenzylamine** is considered a hazardous chemical and requires careful handling.[\[4\]](#)

GHS Hazard Statements:

- H315: Causes skin irritation.[\[2\]](#)[\[4\]](#)
- H319: Causes serious eye irritation.[\[2\]](#)[\[4\]](#)
- H335: May cause respiratory irritation.[\[2\]](#)[\[4\]](#)

Precautionary Measures:

- Handling: Use in a well-ventilated area.[\[3\]](#)[\[4\]](#) Wear protective gloves, clothing, and eye/face protection.[\[4\]](#) Wash hands and any exposed skin thoroughly after handling.[\[4\]](#) Avoid breathing dust, fume, gas, mist, vapors, or spray.[\[4\]](#)
- Storage: Keep containers tightly closed in a dry, cool, and well-ventilated place.[\[3\]](#)[\[4\]](#) Store locked up.[\[3\]](#)
- First Aid:
  - Inhalation: Move the victim to fresh air. Call a POISON CENTER or doctor if you feel unwell.[\[4\]](#)
  - Skin Contact: Wash with plenty of soap and water. If skin irritation occurs, seek medical advice.[\[4\]](#)
  - Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice.[\[4\]](#)

## Experimental Protocols

Synthesis of **3-Methoxy-N,N-dimethylbenzylamine** via Reductive Amination

This protocol describes the synthesis from 3-Methoxybenzaldehyde.[\[5\]](#)

Materials:

- 3-Methoxybenzaldehyde (3.00 moles)
- 40% aqueous solution of dimethylamine (6.0 moles)
- 5% Palladium on activated carbon (Pd/C)
- Ethanol
- Diethyl ether
- Sodium sulfate

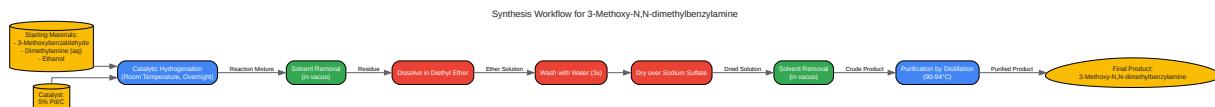
**Procedure:**

- Dissolve 3-Methoxybenzaldehyde (408 g, 3.00 moles) in ethanol.
- Add the 5% palladium on activated carbon catalyst (20 g).
- Introduce the dimethylamine solution (678 g of a 40% aqueous solution, 6.0 moles).
- The reaction mixture is hydrogenated via catalytic hydrogenation.
- Allow the reaction to proceed overnight at room temperature.
- Remove the solvents in vacuo.
- Dissolve the resulting residue in diethyl ether.
- Wash the ether solution three times with water.
- Dry the organic layer over sodium sulfate.
- Remove the solvents in vacuo.
- Purify the residue by distillation (boiling point 90°-94° C.) to yield the final product.[\[5\]](#)

Yield: 444.9 grams (89.7%).[\[5\]](#)

## Visualizations

The following diagram illustrates the experimental workflow for the synthesis of **3-Methoxy-N,N-dimethylbenzylamine**.



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Caption: Experimental workflow for the synthesis of **3-Methoxy-N,N-dimethylbenzylamine**.

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## References

- 1. 3-Methoxy-N,N-dimethylbenzylamine, 98% 1 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
- 2. 3-Methoxy-N,N-dimethylbenzylamine | C10H15NO | CID 547434 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. tcichemicals.com [tcichemicals.com]
- 4. fishersci.com [fishersci.com]
- 5. 3-METHOXY-N,N-DIMETHYLBENZYLAMINE synthesis - chemicalbook [chemicalbook.com]
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